

# Physical characteristics of Bromocyclohexane-d11

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## Compound of Interest

Compound Name: Bromocyclohexane-d11

Cat. No.: B057212

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An In-Depth Technical Guide on the Physical Characteristics of **Bromocyclohexane-d11**

## Introduction

**Bromocyclohexane-d11** is the deuterated analogue of bromocyclohexane, in which eleven hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen.[1] This isotopic substitution makes it a valuable tool in various scientific fields, particularly in pharmaceutical and metabolic research, where it is often used as an internal standard for quantitative analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR).[1][2] The presence of deuterium atoms can influence the physicochemical properties of the molecule due to the kinetic isotope effect, where the carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond.[3] This guide provides a detailed overview of the core physical characteristics of **Bromocyclohexane-d11**, experimental methodologies for their determination, and logical workflows for its characterization.

## Data Presentation: Physical and Chemical Properties

The following table summarizes the key quantitative physical and chemical data for **Bromocyclohexane-d11**. For comparative purposes, data for the non-deuterated (protiated) analogue, Bromocyclohexane, is also included where available.

Property	Bromocyclohexane-d11	Bromocyclohexane (Non-deuterated)
Molecular Formula	C <sub>6</sub> D <sub>11</sub> Br[4]	C <sub>6</sub> H <sub>11</sub> Br[5][6][7]
Molecular Weight	174.12 g/mol [1][4][8]	163.06 g/mol [5][7]
CAS Number	35558-49-7[1][8][9][10]	108-85-0[5][6]
Appearance	Colorless to light yellow liquid	Colorless to pale yellow liquid[5]
Density	1.412 g/mL at 25 °C[8][10][11]	1.324 g/mL at 25 °C[5][12][13][14]
Boiling Point	166-167 °C[8][9][10][11]	166-167 °C[5][6][12][13][14][15]
Melting Point	Not explicitly available	-57 °C[5][15]
Flash Point	63.00 °C (145.4 °F) - closed cup	62 °C (143.6 °F)[5]
Refractive Index	n <sub>20</sub> /D 1.492[8][9][10][11]	n <sub>20</sub> /D 1.494-1.496[5][12][14]
Isotopic Purity	≥98 atom % D[4][8][11]	Not Applicable

## Experimental Protocols

The determination of the physical characteristics of **Bromocyclohexane-d11** involves standard analytical techniques. The following are generalized protocols for key measurements.

### Determination of Isotopic Purity by Mass Spectrometry (MS)

Objective: To quantify the percentage of deuterium incorporation in the molecule.

Methodology:

- Sample Preparation: Prepare a dilute solution of **Bromocyclohexane-d11** in a volatile organic solvent (e.g., methanol or acetonitrile).

- Instrumentation: Utilize a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Separation: Inject the sample into the GC. The compound will travel through the column and be separated from any impurities.
- Mass Analysis: As the compound elutes from the GC column, it enters the mass spectrometer, where it is ionized. The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- Data Analysis: The mass spectrum will show a cluster of peaks corresponding to the molecular ion. By comparing the intensity of the peak for the fully deuterated molecule ( $M+11$ ) with the intensities of peaks for partially deuterated or non-deuterated molecules, the isotopic purity can be accurately calculated.<sup>[1][2]</sup>

## Determination of Boiling Point

Objective: To determine the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid.

Methodology:

- Apparatus: A standard distillation apparatus is used, consisting of a boiling flask, a condenser, a thermometer, and a collection flask.
- Procedure: Place a sample of **Bromocyclohexane-d11** into the boiling flask. Heat the flask gradually.
- Measurement: The boiling point is recorded as the temperature at which the liquid is actively boiling and the temperature of the vapor is constant. This temperature should be corrected for atmospheric pressure if it deviates significantly from standard pressure.

## Determination of Density

Objective: To measure the mass per unit volume of the substance.

Methodology:

- Apparatus: A pycnometer or a digital density meter is used for accurate measurements.

- Procedure (Pycnometer): a. Weigh the clean, dry pycnometer. b. Fill the pycnometer with the sample liquid, ensuring no air bubbles are present, and bring it to a constant temperature (e.g., 25 °C) in a water bath. c. Weigh the filled pycnometer. d. Repeat the process with a reference substance of known density (e.g., deionized water).
- Calculation: The density of the sample is calculated using the weights and the known density of the reference substance.

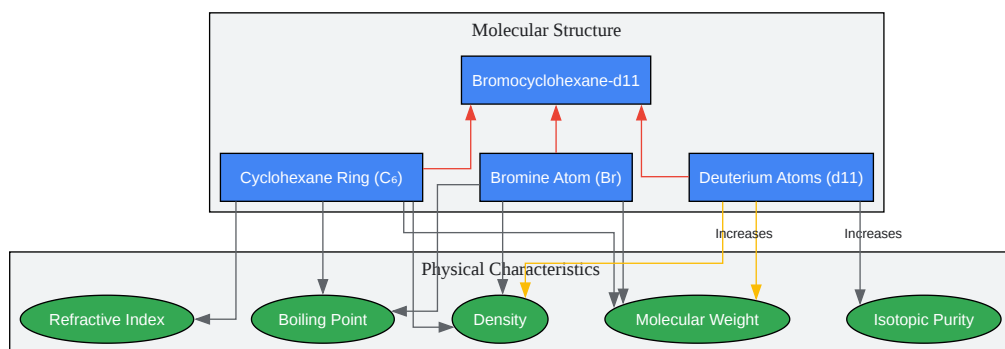
## Determination of Refractive Index

Objective: To measure the extent to which light is bent when it passes through the liquid.

Methodology:

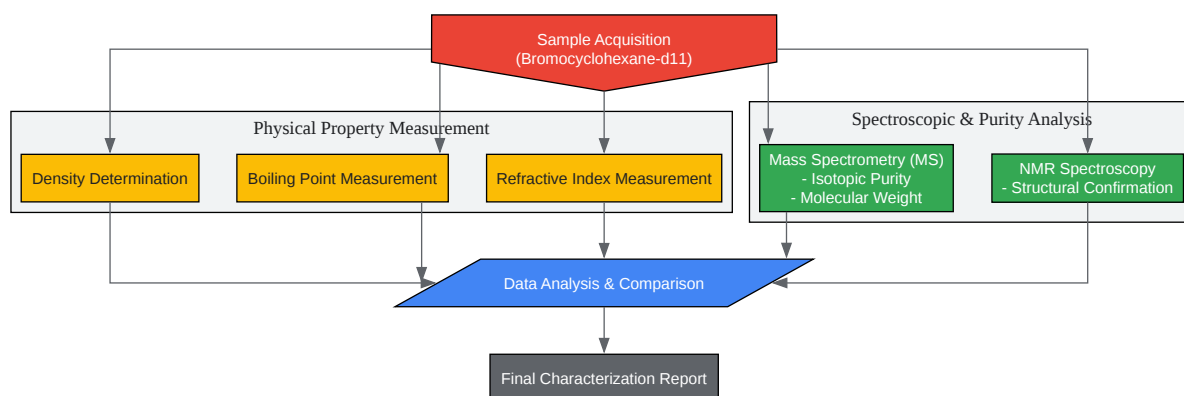
- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure: a. Calibrate the instrument using a standard of known refractive index. b. Place a few drops of the **Bromocyclohexane-d11** sample onto the prism of the refractometer. c. Close the prism and allow the sample to reach the measurement temperature (typically 20 °C).
- Measurement: Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the instrument's scale.

## Mandatory Visualization



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Caption: Logical relationship between molecular components and physical properties.



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Caption: Experimental workflow for the characterization of **Bromocyclohexane-d11**.

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## References

- 1. Bromocyclohexane-d11 | Deuterated Reagent | MedChem & Metabolism [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Impact of multiple H/D replacements on the physicochemical properties of flurbiprofen - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Bromocyclohexane-d11 | CDN-D-1188-0.5G | LGC Standards [lgcstandards.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Page loading... [guidechem.com]
- 7. Cyclohexyl bromide | C6H11Br | CID 7960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Bromocyclohexane-d11 D = 98atom , = 98 CP 35558-49-7 [sigmaaldrich.com]
- 9. Page loading... [guidechem.com]
- 10. BROMOCYCLOHEXANE-D11 CAS#: 35558-49-7 [m.chemicalbook.com]
- 11. Bromocyclohexane-d11 D = 98atom , = 98 CP 35558-49-7 [sigmaaldrich.com]
- 12. Bromocyclohexane 0.98 Cyclohexyl bromide [sigmaaldrich.com]
- 13. Bromocyclohexane | 108-85-0 [chemicalbook.com]
- 14. chemwhat.com [chemwhat.com]
- 15. Bromocyclohexane - Wikipedia [en.wikipedia.org]
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